

Personal protective equipment for handling 1-Iodo-8H-perfluorooctane

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Compound of Interest

Compound Name: 1-Iodo-8H-perfluorooctane

Cat. No.: B1305862

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Essential Safety and Handling Guide for 1-Iodo-8H-perfluorooctane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Iodo-8H-perfluorooctane**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment

1-Iodo-8H-perfluorooctane and similar perfluorinated compounds are classified as hazardous substances. They can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, strict adherence to personal protective equipment (PPE) guidelines is mandatory.

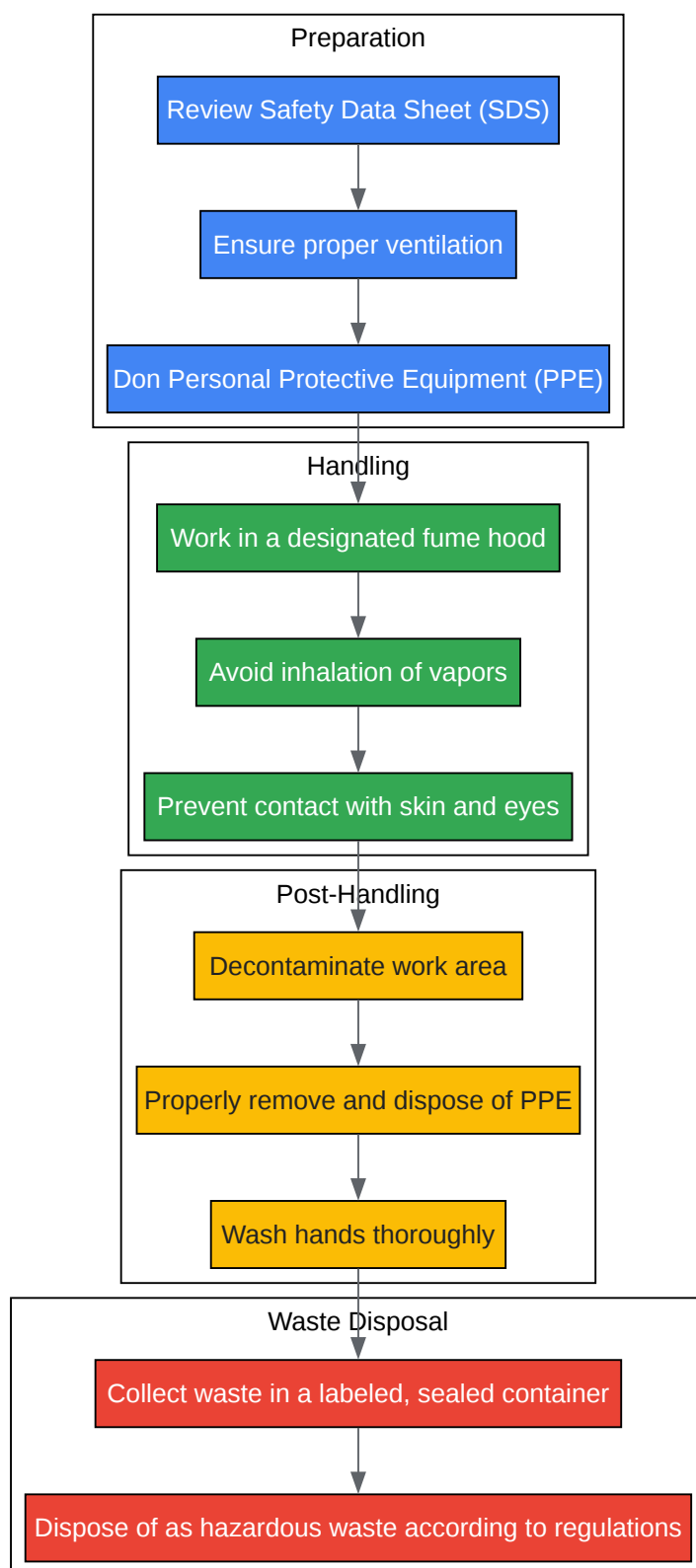
Summary of Required Personal Protective Equipment

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87 standards. Must be worn at all times in the laboratory.[2][3]
Face Shield	Recommended when handling large quantities or when there is a significant splash hazard. [4][5]	
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable standard.[2] Always inspect gloves for integrity before use and never touch personal items like phones or keyboards with gloved hands.
Body Protection	Laboratory Coat	A buttoned, knee-length lab coat made of nylon or polyester is required.[2] Long sleeves should be gathered at the wrist.
Apron	A chemical-resistant apron should be worn over the lab coat when mixing or transferring the substance.[5]	
Full Bodysuit	May be necessary for large-scale operations or in case of a major spill.[2]	
Respiratory Protection	Air-purifying respirator	Use in well-ventilated areas. If ventilation is inadequate, a supplied-air respirator may be required.[6]
Foot Protection	Closed-toe shoes	Sandals or any open-toed footwear are strictly prohibited

in the laboratory.^[2]

Operational and Handling Protocol

Adherence to a strict operational workflow is critical to minimize exposure and ensure safety.



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Caption: Standard workflow for safely handling **1-Iodo-8H-perfluorooctane**.

Step-by-Step Handling Procedure:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.
 - Ensure the work area, preferably a chemical fume hood, is well-ventilated.[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - Put on all required personal protective equipment (PPE) as detailed in the table above.[\[8\]](#)
[\[10\]](#)
- Handling:
 - Always handle the chemical within a properly functioning fume hood to minimize inhalation exposure.[\[8\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[7\]](#)
 - Do not eat, drink, or smoke in the laboratory.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)[\[10\]](#)
 - Keep away from heat, sparks, and open flames.[\[9\]](#) Protect from direct sunlight.[\[7\]](#)[\[8\]](#)
 - Incompatible with strong oxidizing agents.[\[7\]](#)[\[8\]](#)

Emergency and Disposal Plans

Emergency Procedures:

Emergency Situation	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [8] [10]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. [8] [10] Remove all contaminated clothing. If skin irritation persists, call a physician. [8]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur. [8] [10]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention if symptoms occur. [8] [11]
Spill	Ensure adequate ventilation. Use personal protective equipment. For small spills, sweep up and shovel into suitable containers for disposal. For large spills, it may be necessary to evacuate the area and call for emergency response. [7] [12]

Disposal Plan:

All waste containing **1-Iodo-8H-perfluorooctane** must be treated as hazardous waste.

- Collection: Collect all waste material, including contaminated PPE, in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the contents and the container in accordance with local, regional, national, and international regulations at an approved waste disposal plant.[\[1\]](#)[\[8\]](#)[\[10\]](#) Do not release into the environment.[\[7\]](#)

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